

1-methoxybutane vs 2-methoxybutane mass spectra comparison

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Compound Focus: (S)-2-methoxy-butane

CAS No.: 66610-39-7

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Mass Spectra Comparison at a Glance

The table below summarizes the key mass spectral differences that allow researchers to distinguish between these structural isomers.

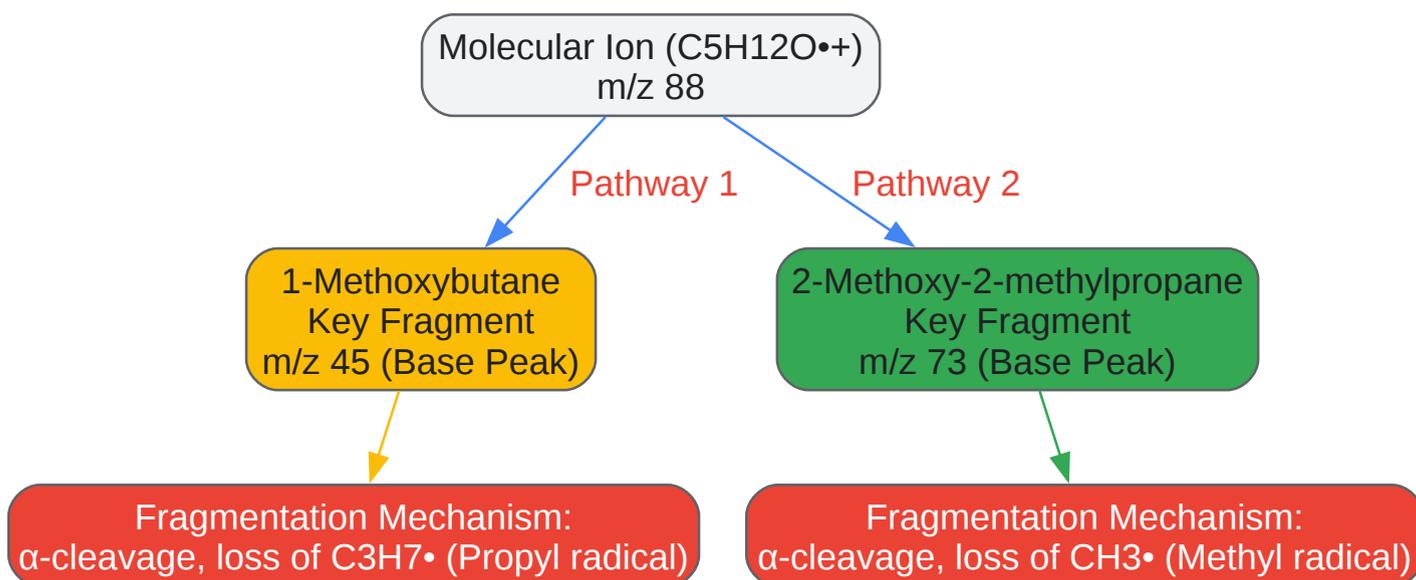
| Compound | Molecular Formula | Molecular Weight (M+) | Base Peak (m/z) | Major Fragmentation (m/z) | Primary Fragmentation Mechanism |
|-------------------------------|----------------------------------|-----------------------|-----------------|---------------------------|--|
| 1-Methoxybutane [1] | C ₅ H ₁₂ O | 88 | 45 | 45, 29, 27 | Loss of a propyl radical (C ₃ H ₇ •) via α-cleavage [1]. |
| 2-Methoxy-2-methylpropane [1] | C ₅ H ₁₂ O | 88 | 73 | 73, 57 | Loss of a methyl radical (CH ₃ •) via α-cleavage [1]. |

Interpreting the Fragmentation Patterns

The different structures of these isomers lead to distinct and predictable fragmentation pathways in mass spectrometry.

- **1-Methoxybutane** ($\text{CH}_3\text{-CH}_2\text{-CH}_2\text{-CH}_2\text{-O-CH}_3$): As a straight-chain ether, the dominant fragmentation occurs through α -cleavage next to the oxygen atom. The most favorable cleavage is the loss of a propyl radical ($\text{C}_3\text{H}_7^\bullet$, mass 43) from the butyl chain. This results in a stable oxocarbenium ion, $\text{CH}_2=\text{O}^+\text{-CH}_3$, which appears at m/z 45 and is the base peak [1]. Other common fragments include ions from the loss of an ethyl group (m/z 59) and smaller hydrocarbon fragments.
- **2-Methoxy-2-methylpropane** ($(\text{CH}_3)_3\text{C-O-CH}_3$): This highly branched ether, also known as MTBE, fragments differently. The most stable fragment is formed by the loss of a methyl radical (CH_3^\bullet , mass 15) from one of the three equivalent methyl groups on the tertiary carbon. This results in a tertiary carbocation, $(\text{CH}_3)_2\text{C}^+\text{-O-CH}_3$, at m/z 73, which is the base peak [1].

The following diagram illustrates the primary fragmentation pathways for each compound:



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General Principles of Mass Spectrometry for Ethers

For researchers interpreting spectra, the following principles are helpful:

- **Ionization Potential:** Lone pairs on oxygen atoms make ethers relatively easy to ionize in a mass spectrometer, forming molecular ions ($M+\bullet$) [2].
- **Fragmentation Stability:** Fragmentation tends to proceed in pathways that generate the most stable carbocations. Tertiary carbocations are more stable than secondary or primary ones, influencing the dominant fragments [2].
- **Common Fragments:** For ethers, look for peaks resulting from **α -cleavage** (cleavage next to the oxygen) and common alkyl losses like M-15 (loss of CH_3) and M-29 (loss of C_2H_5) [2].

Experimental Protocol Considerations

While detailed step-by-step protocols are not provided in the search results, the general experimental approach for such an analysis would involve:

- **Sample Introduction:** The pure liquid ether sample is vaporized and introduced into the mass spectrometer.
- **Ionization:** Molecules are ionized by **electron ionization (EI)** at 70 eV, a standard method that produces molecular ions and promotes reproducible fragmentation [3].
- **Mass Analysis:** The resulting positively charged ions are separated based on their mass-to-charge ratio (m/z), typically using a quadrupole or magnetic sector mass analyzer.
- **Data Interpretation:** The spectrum is interpreted by identifying the molecular ion and key fragment ions. The critical step is comparing the observed base peak and major fragments against known standards or predictive rules to identify the isomer.

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References

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2. Spect:Fragmentation Explained: Definition, Examples, Practice... Mass [pearson.com]
3. Butane, -methoxy [webbook.nist.gov]

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